

"2,3-Dehydro-3,4-dihydro ivermectin" stability and storage conditions

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Compound of Interest

Compound Name: 2,3-Dehydro-3,4-dihydro
ivermectin

Cat. No.: B11938905

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Technical Support Center: 2,3-Dehydro-3,4-dihydro ivermectin

This technical support guide provides detailed information on the stability and storage of **2,3-Dehydro-3,4-dihydro ivermectin**, a known impurity and analog of ivermectin.^{[1][2]} It is intended for researchers, analytical scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid 2,3-Dehydro-3,4-dihydro ivermectin?

For long-term storage, the solid (powder) form of **2,3-Dehydro-3,4-dihydro ivermectin** should be kept in a tightly sealed container at -20°C.^{[2][3]} Under these conditions, the compound is stable for at least four years.^[2]

Q2: How should I store solutions of 2,3-Dehydro-3,4-dihydro ivermectin?

If the compound is dissolved in a solvent, it is recommended to store the solution at -80°C for maximum stability.^[3]

Q3: Is this compound sensitive to light?

Yes, light sensitivity should be assumed. The parent compound, ivermectin, is known to undergo degradation under photolytic conditions.[4][5] Therefore, it is critical to protect both solid samples and solutions of **2,3-Dehydro-3,4-dihydro ivermectin** from light by using amber vials or by storing them in the dark.

Q4: What chemical incompatibilities should I be aware of?

Avoid contact with strong acids, strong bases (alkalis), strong oxidizing agents, and strong reducing agents, as these are likely to cause degradation.[3] Forced degradation studies on ivermectin confirm its susceptibility to acid-base hydrolysis and oxidation.[4][5][6]

Q5: What are the primary degradation pathways for ivermectin-related compounds?

Studies on the parent drug ivermectin show that it is susceptible to degradation through several pathways, including:

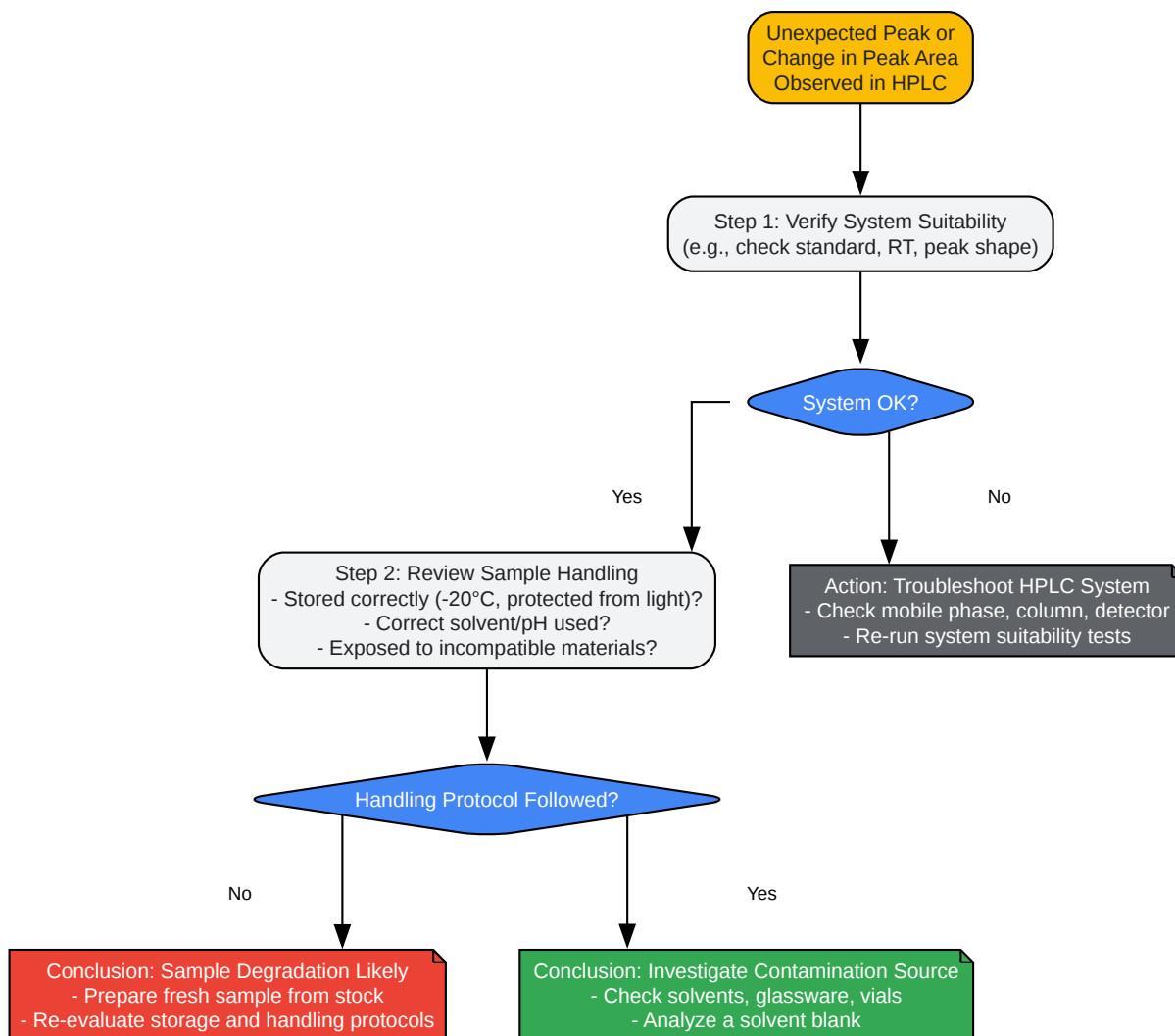
- Hydrolysis: Degradation occurs in both acidic and alkaline conditions.[4][6]
- Oxidation: Ivermectin degrades in the presence of oxidizing agents like hydrogen peroxide. [5][7]
- Photolysis: Exposure to light can cause degradation.[4][5]

It is reasonable to assume that **2,3-Dehydro-3,4-dihydro ivermectin** is susceptible to similar degradation mechanisms.

Troubleshooting Guide

Issue: I see an unexpected peak or a change in the peak area for **2,3-Dehydro-3,4-dihydro ivermectin** during HPLC analysis.

This could indicate sample degradation or contamination. Follow this logical workflow to troubleshoot the issue.



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Caption: Troubleshooting workflow for unexpected HPLC results.

Quantitative Stability Data

Specific quantitative stability data for **2,3-Dehydro-3,4-dihydro ivermectin** is not readily available in the literature. However, forced degradation studies on the parent ivermectin

compound provide critical insights into the conditions that cause its degradation and the formation of related impurities.

Table 1: Summary of Ivermectin Forced Degradation Studies

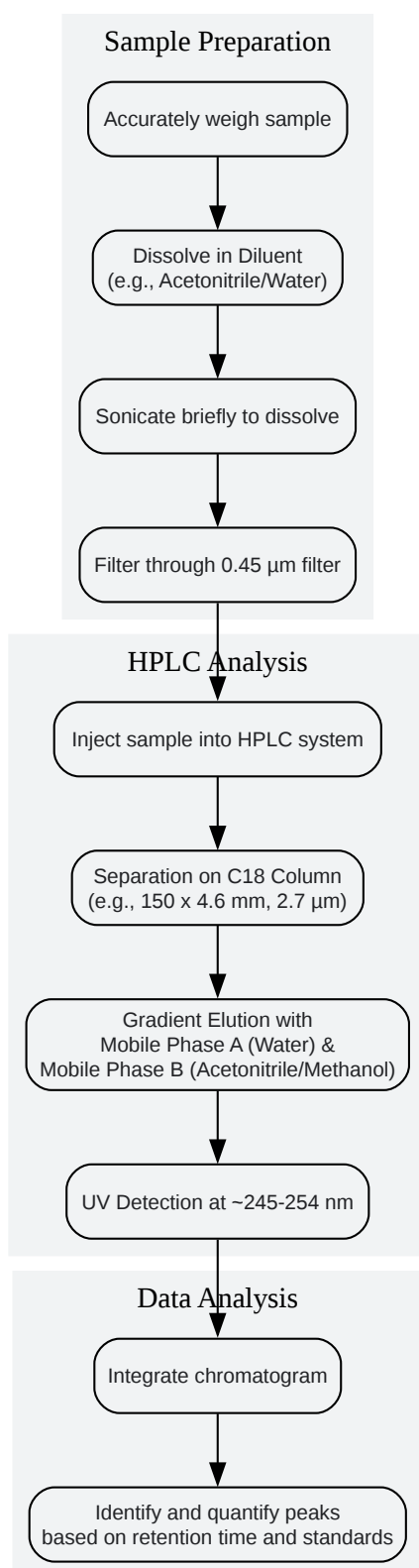
Stress Condition	Reagents & Duration	Observation	Likely Impact on 2,3-Dehydro-3,4-dihydro ivermectin
Acidic Hydrolysis	0.05 M HCl for 5 hours[8]	Significant degradation of ivermectin observed. [4][5]	Susceptible to degradation.
Alkaline Hydrolysis	0.025 M NaOH for 1 hour[8]	Significant degradation of ivermectin observed. [4][5]	Susceptible to degradation.
Oxidation	5% H ₂ O ₂ for 21 hours[8]	Significant degradation of ivermectin observed. [5][7]	Susceptible to degradation.
Photolytic (Solid)	Light irradiation (1.10 W/m ²) for 26.2 hours[8]	Degradation of solid ivermectin occurs.[4][5]	Susceptible to degradation; must be protected from light.
Photolytic (Solution)	Light irradiation (1.10 W/m ²) for 8 hours[8]	Degradation of ivermectin in solution occurs.[4][5]	Susceptible to degradation; must be protected from light.
Thermal (Solid)	80°C for 7 days[8]	Ivermectin is relatively stable to dry heat.[5]	Likely stable to short-term thermal stress in solid form.
Thermal (Solution)	80°C for 1 day[8]	Degradation observed in solution.[5]	Less stable in solution at elevated temperatures.

This table is compiled from forced degradation studies on ivermectin and inferences are drawn for its dehydro- impurity.

Experimental Protocols

Protocol: Stability-Indicating RP-HPLC Method for Ivermectin and Related Substances

This method is representative of validated, stability-indicating methods capable of separating ivermectin from its process impurities and degradation products, including **2,3-Dehydro-3,4-dihydro ivermectin**.[\[9\]](#)[\[10\]](#)[\[11\]](#)



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Caption: General workflow for HPLC analysis of ivermectin impurities.

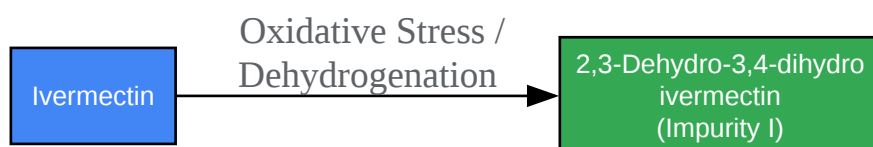
Detailed Chromatographic Conditions:

- Column: Ascentis Express C18 or HALO C18 (e.g., 100 mm × 4.6 mm, 2.7 µm particle size).
[7][9]
- Mobile Phase A: Water.[10]
- Mobile Phase B: Acetonitrile/Methanol mixture (e.g., 85:15 v/v).[10]
- Elution: Gradient elution is required to separate all related substances.[7][9]
- Flow Rate: Approximately 1.0 - 1.5 mL/min.[10]
- Column Temperature: 30°C - 45°C.[9][10]
- Detector: UV at 245 nm or 252 nm.[9][10]
- Injection Volume: 10-20 µL.
- Diluent: Typically Acetonitrile or an Acetonitrile/Water mixture.[8]

Visualized Pathways

Formation of 2,3-Dehydro-3,4-dihydro ivermectin

This compound is formed from the parent ivermectin molecule through a dehydrogenation reaction, which can be induced under oxidative or other stress conditions. This creates a double bond in the specified position.



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Caption: Formation pathway from ivermectin to its dehydro- impurity.

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References

- 1. veeprho.com [veeprho.com]
- 2. caymanchem.com [caymanchem.com]
- 3. 2,3-Dehydro-3,4-dihydro ivermectin|1135339-49-9|MSDS [dcchemicals.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. A comprehensive study to identify and characterize major degradation products of Ivermectin drug substance including its degradation pathways using LC-HRMS and NMR - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. tandfonline.com [tandfonline.com]
- 9. academic.oup.com [academic.oup.com]
- 10. Development and Validation of a Stability-Indicating Reversed-Phase HPLC Method for Assay and Estimation of Related Substances of Ivermectin in an Oral Paste - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
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